

the role of the SPPC in high-energy physics

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An In-depth Technical Guide to the Super Proton-Proton Collider (**SPPC**)

Introduction

The Super Proton-Proton Collider (**SPPC**) represents a monumental step forward in the exploration of high-energy physics. As the proposed successor to the Large Hadron Collider (LHC), the **SPPC** is designed to be a discovery machine, pushing the energy frontier to unprecedented levels.^{[1][2]} It constitutes the second phase of the Circular Electron-Positron Collider (CEPC-**SPPC**) project, a two-stage plan hosted by China to probe the fundamental structure of the universe.^{[1][3][4]} The first stage, CEPC, will serve as a "Higgs factory" for precision measurements, while the **SPPC** will delve into new physics beyond the Standard Model.^{[1][3]} Both colliders are planned to share the same 100-kilometer circumference tunnel.^{[1][2]} This guide provides a technical overview of the **SPPC**'s core design, proposed experimental capabilities, and the logical workflows that will underpin its operation.

Core Design and Performance

The design of the **SPPC** is centered around achieving a center-of-mass collision energy significantly higher than that of the LHC. The project has outlined a phased approach, with the ultimate goal of reaching energies in the range of 125-150 TeV.^{[1][3]} This ambitious objective is critically dependent on the development of high-field superconducting magnet technology.^[1]

Key Design Parameters

The main design parameters for the **SPPC** have evolved through various conceptual stages. The current baseline design aims for a center-of-mass energy of 125 TeV, utilizing powerful 20

Tesla superconducting dipole magnets.[1][2] An intermediate stage with 12 T magnets could achieve 75 TeV.[1]

Table 1: **SPPC** General Design Parameters

Parameter	Value	Unit
Circumference	100	km
Beam Energy	62.5	TeV
Center-of-Mass Energy (Ultimate)	125	TeV
Center-of-Mass Energy (Phase 1)	75	TeV
Dipole Field (Ultimate)	20	T
Dipole Field (Phase 1)	12	T
Injection Energy	2.1 - 4.2	TeV
Number of Interaction Points	2	
Nominal Luminosity per IP	1.0 x 10 ³⁵	cm ⁻² s ⁻¹
Bunch Separation	25	ns

Data sourced from multiple conceptual design reports.[1][3]

Accelerator Complex and Injection Workflow

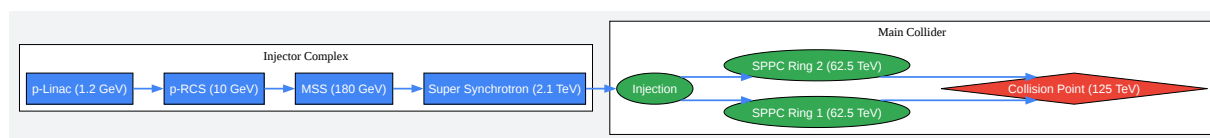
To achieve the target collision energy of 125 TeV, a sophisticated injector chain is required to pre-accelerate the proton beams.[5] This multi-stage process ensures the beam has the necessary energy and quality before being injected into the main collider rings.

Experimental Protocol: Beam Acceleration

The proposed injector chain for the **SPPC** consists of four main stages in cascade:

- p-Linac: A linear accelerator will be the initial source of protons, accelerating them to an energy of 1.2 GeV.[5]
- p-RCS (Proton Rapid Cycling Synchrotron): The beam from the Linac is then transferred to a rapid cycling synchrotron, which will boost its energy to 10 GeV.[5]
- MSS (Medium Stage Synchrotron): Following the p-RCS, a medium-stage synchrotron will take the beam energy up to 180 GeV.[5]
- SS (Super Synchrotron): The final stage of the injector complex is a large synchrotron that will accelerate the protons to the **SPPC**'s injection energy of 2.1 TeV (or potentially higher in later stages).[1][5]

After this sequence, the high-energy proton beams are injected into the two main collider rings of the **SPPC**, where they are accelerated to their final collision energy and brought into collision at the designated interaction points.



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SPPC Accelerator and Injection Workflow.

Physics Goals and Experimental Methodology

The primary objective of the **SPPC** is to explore physics at the energy frontier, searching for new particles and phenomena that lie beyond the scope of the Standard Model.[2][6] The high collision energy will enable searches for heavy new particles predicted by theories such as supersymmetry and extra dimensions. Furthermore, the **SPPC** will allow for more precise

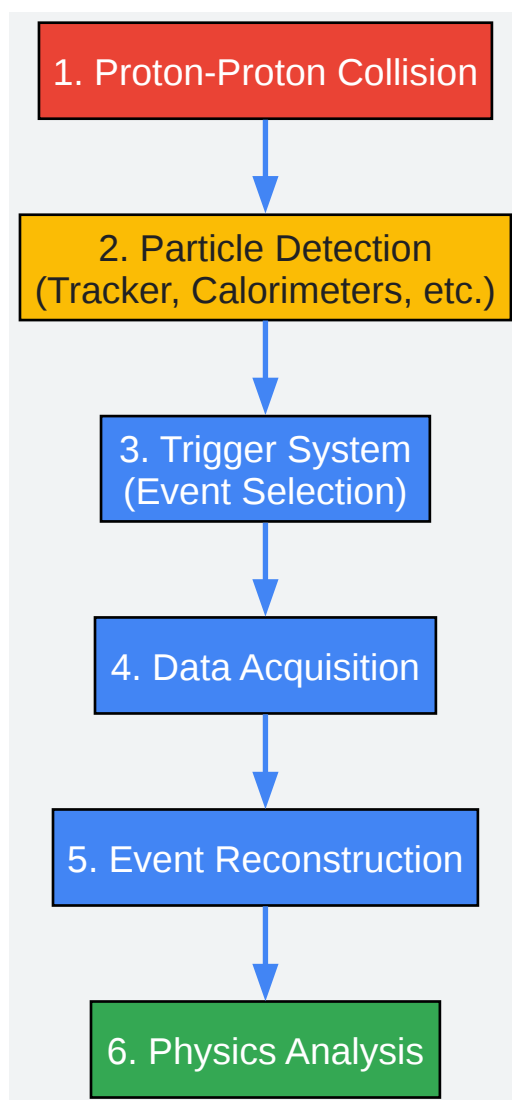
measurements of Higgs boson properties, including its self-coupling, which is a crucial test of the Higgs mechanism.[7]

Experimental Protocol: General-Purpose Detector and Data Acquisition

While specific detector designs for the **SPPC** are still in the conceptual phase, they will follow the general principles of modern high-energy physics experiments like ATLAS and CMS at the LHC.[8][9] A general-purpose detector at the **SPPC** would be a complex, multi-layered device designed to track the paths, measure the energies, and identify the types of particles emerging from the high-energy collisions.

The experimental workflow can be summarized as follows:

- **Proton-Proton Collision:** Bunches of protons collide at the interaction point inside the detector.
- **Particle Detection:** The collision products travel through various sub-detectors (e.g., tracker, calorimeters, muon chambers) that record their properties.
- **Trigger System:** An initial, rapid data filtering system (the trigger) selects potentially interesting events from the immense number of collisions (up to billions per second) and discards the rest. This is crucial for managing the data volume.
- **Data Acquisition (DAQ):** The data from the selected events is collected from all detector components and assembled.
- **Data Reconstruction:** Sophisticated algorithms process the raw detector data to reconstruct the trajectories and energies of the particles, creating a complete picture of the collision event.
- **Data Analysis:** Physicists analyze the reconstructed event data to search for signatures of new physics or to make precise measurements of known processes.



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General Experimental Workflow in High-Energy Physics.

Key Technological Challenges

The realization of the **SPPC** hinges on significant advancements in several key technologies. The most critical of these is the development of high-field superconducting magnets. Achieving a 20 T dipole field for the main collider ring is a formidable challenge that requires extensive research and development in new superconducting materials and magnet design.[1][3] Other challenges include managing the intense synchrotron radiation produced by the high-energy beams and the associated heat load on the beam screen, as well as developing robust beam collimation systems to protect the machine components.[3]

Conclusion

The Super Proton-Proton Collider is a visionary project that promises to redefine the boundaries of high-energy physics. By achieving collision energies an order of magnitude greater than the LHC, it will provide a unique window into the fundamental laws of nature, potentially uncovering new particles, new forces, and a deeper understanding of the universe's structure and evolution. While significant technological hurdles remain, the ongoing research and development, driven by a global collaboration of scientists and engineers, pave the way for this next-generation discovery machine.

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